

NBI-42902 stock solution preparation and storage

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Compound of Interest

Compound Name: NBI-42902

Cat. No.: B1676990

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Technical Support Center: NBI-42902

This technical support guide provides detailed information on the preparation and storage of **NBI-42902** stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **NBI-42902** stock solutions for in vitro experiments?

A1: The recommended solvent for in vitro use is Dimethyl Sulfoxide (DMSO). **NBI-42902** is soluble in DMSO up to 100 mg/mL (201.82 mM).^[1] Ultrasonic assistance may be required to fully dissolve the compound.^[1]

Q2: How should I prepare **NBI-42902** for in vivo experiments?

A2: For in vivo applications, a multi-solvent system is typically required. Here are a few reported solvent systems, all of which may require ultrasonication for complete dissolution^[1]:

- 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline. The solubility in this system is ≥ 2.5 mg/mL (5.05 mM).^[1]
- 10% DMSO >> 90% (20% SBE- β -CD in saline). The solubility in this system is ≥ 2.5 mg/mL (5.05 mM).^[1]

- 10% DMSO >> 90% corn oil. The solubility in this system is ≥ 2.5 mg/mL (5.05 mM).[1]

It is recommended to prepare these solutions fresh for each experiment.[2]

Q3: What are the recommended storage conditions for **NBI-42902**?

A3: The storage conditions for **NBI-42902** depend on whether it is in powdered form or in a solvent.

- Powder:
 - -20°C for 3 years.[1][3]
 - 4°C for 2 years.[1]
- In Solvent (DMSO):
 - -80°C for 6 months to 1 year.[1][3][4]
 - -20°C for 1 month.[1][2]
 - 4°C for 2 weeks.[4][5]

Data Presentation

Table 1: Solubility of **NBI-42902**

Solvent/System	Maximum Concentration	Molarity	Notes
DMSO (in vitro)	100 mg/mL[1]	201.82 mM[1]	Ultrasonic assistance may be needed.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline (in vivo)	≥ 2.5 mg/mL[1]	≥ 5.05 mM[1]	Prepare fresh. Ultrasonic assistance may be needed.[1][2]
10% DMSO, 90% (20% SBE-β-CD in saline) (in vivo)	≥ 2.5 mg/mL[1]	≥ 5.05 mM[1]	Prepare fresh. Ultrasonic assistance may be needed.[1][2]
10% DMSO, 90% corn oil (in vivo)	≥ 2.5 mg/mL[1]	≥ 5.05 mM[1]	Prepare fresh. Ultrasonic assistance may be needed.[1][2]

Table 2: Storage and Stability of **NBI-42902**

Form	Storage Temperature	Stability
Powder	-20°C	3 years[1][3]
4°C	2 years[1]	
In DMSO	-80°C	6 months - 1 year[1][3][4]
-20°C	1 month[1][2]	
4°C	2 weeks[4][5]	

Experimental Protocols

Protocol 1: Preparation of **NBI-42902** Stock Solution for In Vitro Use (100 mM in DMSO)

- Weighing: Accurately weigh the desired amount of **NBI-42902** powder.

- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to achieve a 100 mM concentration. For example, to prepare 1 mL of a 100 mM stock solution, use 49.55 mg of **NBI-42902** (Molecular Weight: 495.49 g/mol).
- **Dissolution:** Vortex the solution to mix. If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.[\[1\]](#) Gentle warming to 45°C can also be applied.[\[3\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)

Troubleshooting Guide

Q: I am having trouble dissolving **NBI-42902** in DMSO, even at lower concentrations. What should I do?

A: If you are experiencing difficulty dissolving **NBI-42902**, you can try the following:

- **Ultrasonication:** Place the vial in an ultrasonic bath for short intervals.[\[1\]](#)
- **Gentle Heating:** Warm the solution to 45°C to aid dissolution.[\[3\]](#)
- **Fresh DMSO:** Ensure you are using anhydrous, high-quality DMSO, as absorbed moisture can affect solubility.[\[3\]](#)

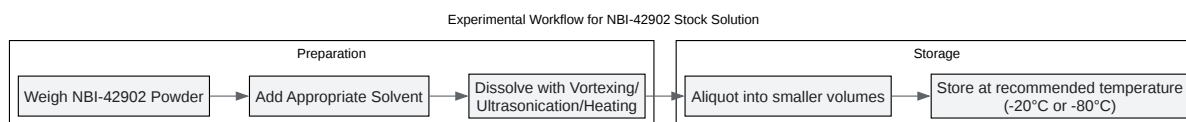
Q: My **NBI-42902** solution appears to have precipitated after storage. Can I still use it?

A: Precipitation can occur, especially after freeze-thaw cycles. It is recommended to warm the solution to 37°C and vortex to redissolve the precipitate before use. If the precipitate does not redissolve, it is best to prepare a fresh stock solution.

Q: The vial of **NBI-42902** powder appears empty. What should I do?

A: Due to the small quantities and electrostatic properties of the powder, it may adhere to the walls or cap of the vial. It is recommended to centrifuge the vial briefly to collect all the powder at the bottom before adding the solvent.[\[3\]](#)

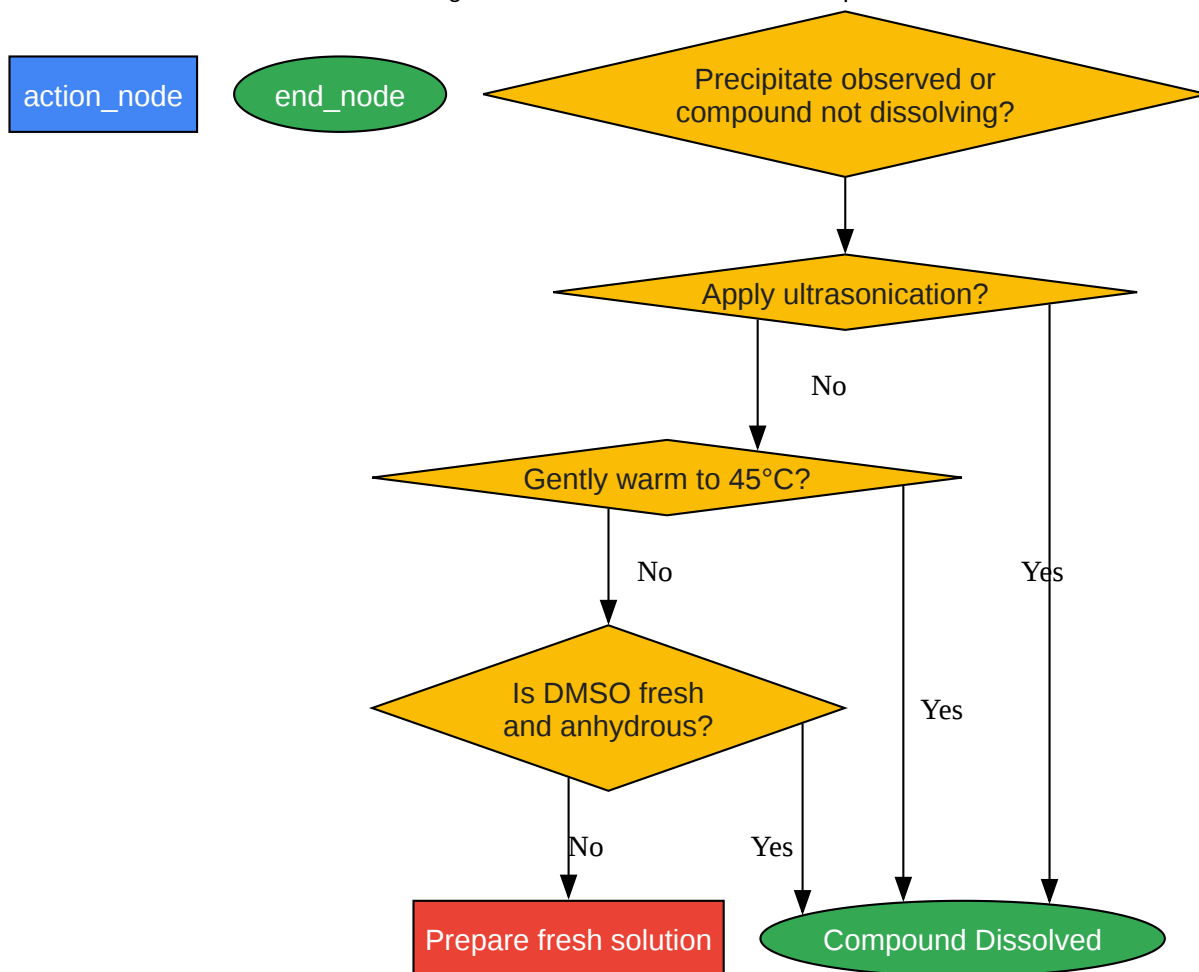
Visualizations



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Caption: Workflow for **NBI-42902** stock solution preparation and storage.

Troubleshooting Guide for NBI-42902 Solution Preparation



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Caption: Decision tree for troubleshooting **NBI-42902** solution issues.

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